

In-Depth Technical Guide: Physicochemical Properties of Bis(4-methoxyphenyl)acetonitrile

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Compound of Interest

Compound Name: Bis(4-methoxyphenyl)acetonitrile

Cat. No.: B3055013

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This technical guide provides a detailed overview of the physicochemical properties, specifically the melting point, of **bis(4-methoxyphenyl)acetonitrile**. It includes a summary of available data, a comprehensive experimental protocol for melting point determination, and a visual representation of the experimental workflow.

Core Physicochemical Data

Precise physicochemical data is fundamental for the characterization and development of any chemical entity. The melting point is a critical parameter for assessing purity and for various formulation and manufacturing processes.

Parameter	Value	Source(s)
Melting Point	Not available in the public domain.	N/A

Note on Data Availability: Extensive searches of chemical databases and scientific literature did not yield a specific melting point for **bis(4-methoxyphenyl)acetonitrile**. The closely related compound, (4-methoxyphenyl)acetonitrile, has a reported melting point of 8 °C.^{[1][2][3]} However, this is a distinct chemical entity, and its properties should not be extrapolated to **bis(4-methoxyphenyl)acetonitrile**. The lack of a reported melting point for the "bis" compound suggests it may be a novel or less-characterized substance.

Experimental Protocol: Capillary Melting Point Determination

The following is a standard and widely accepted methodology for the precise determination of the melting point of a solid crystalline compound.

Objective: To determine the melting point range of a solid organic compound with high accuracy and reproducibility.

Materials and Equipment:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (thin-walled, sealed at one end)
- Sample of the solid compound (finely powdered and dry)
- Spatula
- Mortar and pestle (optional, for sample grinding)
- Thermometer (calibrated) or digital temperature probe

Procedure:

- Sample Preparation:
 - Ensure the sample is completely dry, as moisture can depress the melting point.
 - If the sample consists of large crystals, gently grind it to a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer within the capillary tube.
- Loading the Capillary Tube:
 - Tamp the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.

- Invert the tube and gently tap the sealed end on a hard surface to pack the sample tightly into the bottom.
- Repeat until a packed column of 2-3 mm in height is achieved. A properly packed sample is crucial for an accurate reading.
- Calibration of the Apparatus (if required):
 - If using a non-digital apparatus or for ensuring the highest accuracy, calibrate the thermometer using standard compounds with known, sharp melting points (e.g., benzoic acid, caffeine).
- Melting Point Determination:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Set the initial heating rate to be rapid to approach the expected melting point quickly. If the approximate melting point is unknown, a preliminary, rapid determination can be performed.
 - As the temperature approaches the anticipated melting point (within 15-20 °C), reduce the heating rate to 1-2 °C per minute. A slow heating rate is critical for observing the exact melting range.
 - Observe the sample closely through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue to heat slowly and record the temperature at which the last crystal melts completely (the end of the melting range).
- Reporting the Melting Point:
 - The melting point should be reported as a range from the temperature of initial melting to the temperature of complete liquefaction.

- For a pure compound, this range is typically narrow (0.5-2 °C). A broad melting range often indicates the presence of impurities.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the capillary melting point determination protocol.



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Caption: A flowchart outlining the key steps for determining the melting point of a solid organic compound using the capillary method.

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References

- 1. 4-Methoxybenzyl cyanide | 104-47-2 [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. (4-Methoxyphenyl)acetonitrile, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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